Introduction: The Gold Standard for Nicotine Exposure Assessment

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Compound of Interest

Compound Name:	*rac-Cotinine-d3*
CAS No.:	*66269-66-7*
Cat. No.:	*B3183116*

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In the fields of toxicology, clinical chemistry, and drug development, the accurate quantification of biomarkers is paramount. Cotinine, the major metabolite of nicotine, serves as the definitive biomarker for assessing tobacco use and secondhand smoke exposure due to its longer half-life (approximately 18 hours) compared to nicotine itself.[1] Achieving precise and accurate measurements of cotinine in complex biological matrices like urine, serum, or saliva requires a robust analytical method that can account for variations in sample preparation and instrument response.

This guide focuses on **rac-Cotinine-d3**, a deuterium-labeled stable isotope of cotinine. Its significance lies in its role as an ideal internal standard for quantitative analysis by isotope dilution mass spectrometry.[2][3] By being chemically identical to the target analyte (cotinine) but mass-spectrometrically distinct, **rac-Cotinine-d3** enables researchers to correct for analyte loss during sample processing and mitigate the effects of ionization variability (matrix effects) in the mass spectrometer, thereby ensuring the highest level of analytical accuracy and trustworthiness.

Core Physicochemical Properties of **rac-Cotinine-d3**

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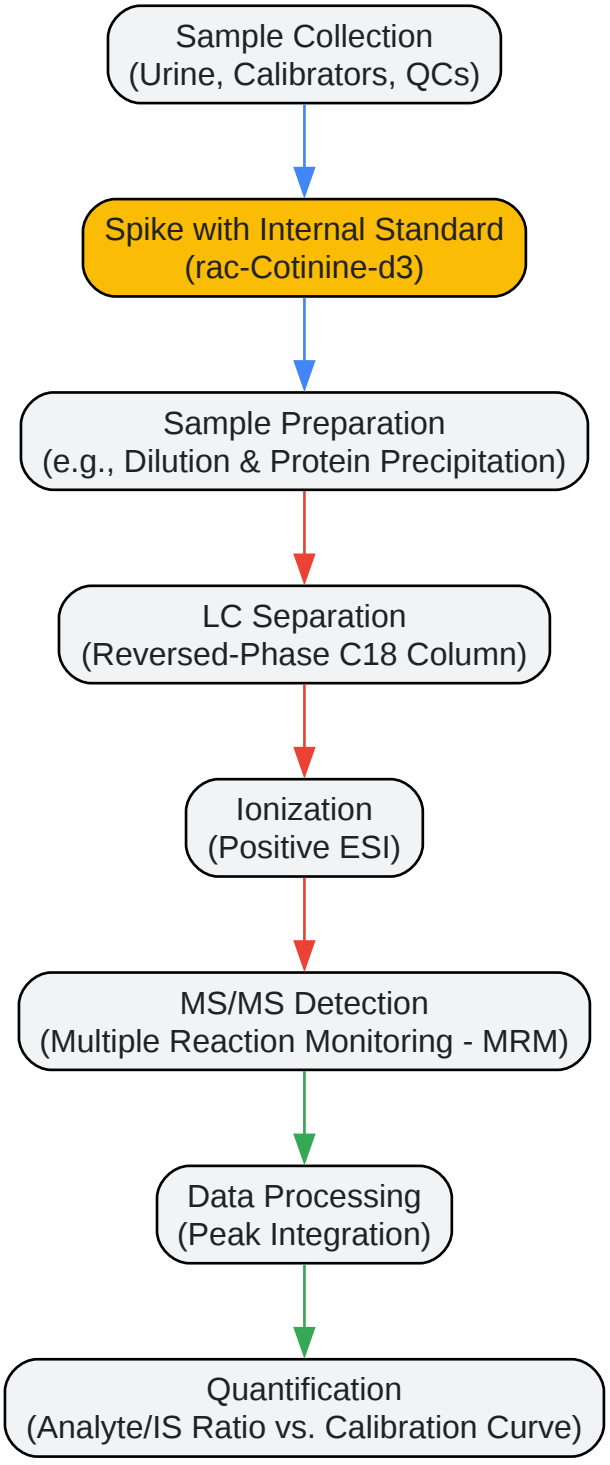
The utility of **rac-Cotinine-d3** as an internal standard is rooted in its fundamental chemical and physical properties. It is synthesized to be a near-perfect chemical mimic of endogenous cotinine, with the critical exception of a slight mass increase from the incorporation of three deuterium atoms on the N-methyl group.[4][5]



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Sources

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